

Miraxanthin-I: A Comprehensive Technical Guide on its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *Miraxanthin-I*

Cat. No.: *B15492177*

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Abstract

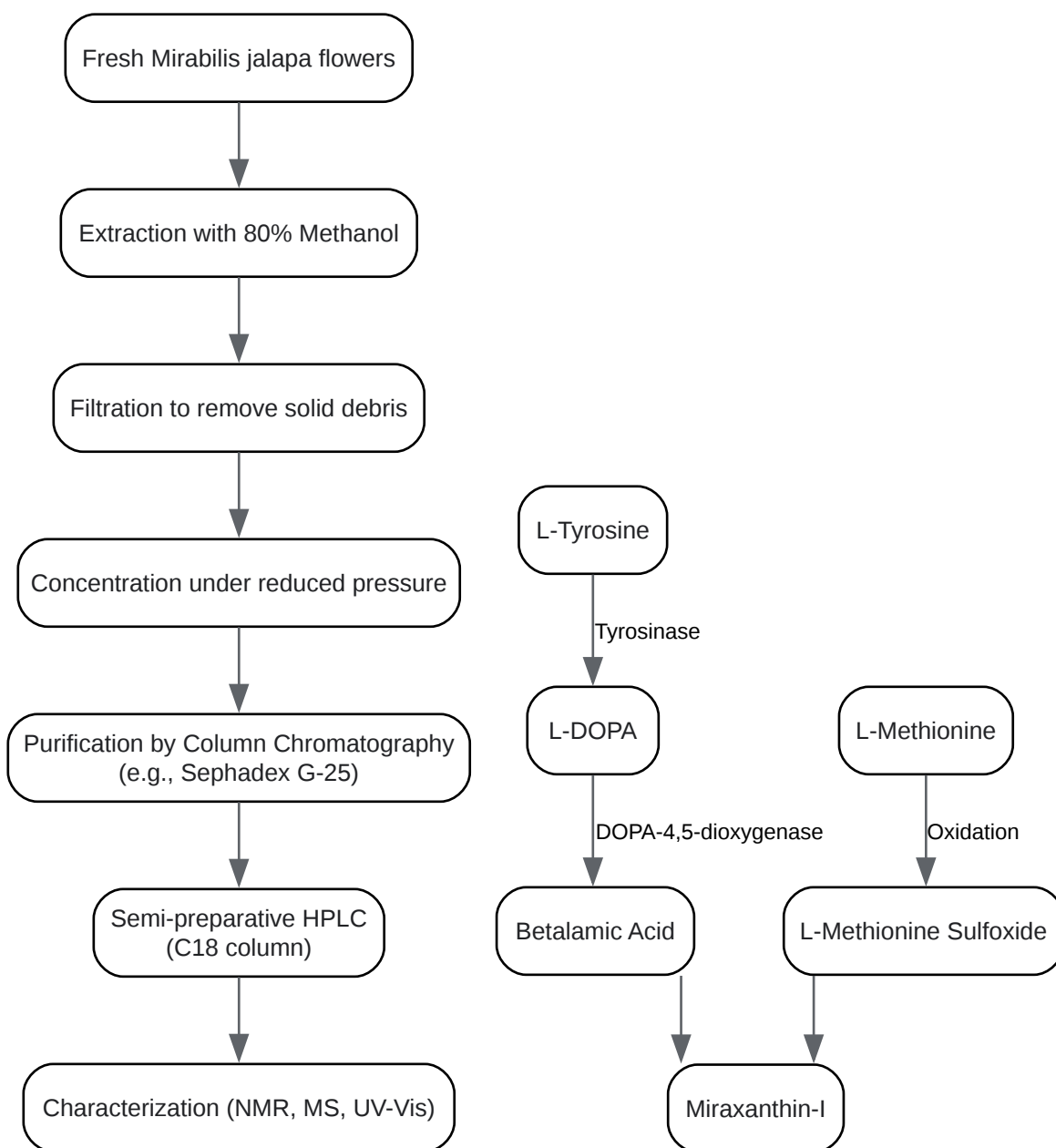
Miraxanthin-I is a yellow-orange betaxanthin pigment found in plants of the Caryophyllales order, most notably in the flowers of *Mirabilis jalapa* (the four-o'clock flower). As a member of the betalain family of pigments, it is a water-soluble, nitrogen-containing compound. This technical guide provides a detailed overview of the history of **Miraxanthin-I**'s discovery and isolation, its physicochemical properties, and detailed experimental protocols for its extraction, purification, and characterization. Additionally, this guide explores the biosynthetic pathway of **Miraxanthin-I** and reviews the current, albeit limited, understanding of its biological activities, including its potential antioxidant and anti-inflammatory properties. The information is presented with a focus on quantitative data, detailed methodologies, and visual representations of key processes to support researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

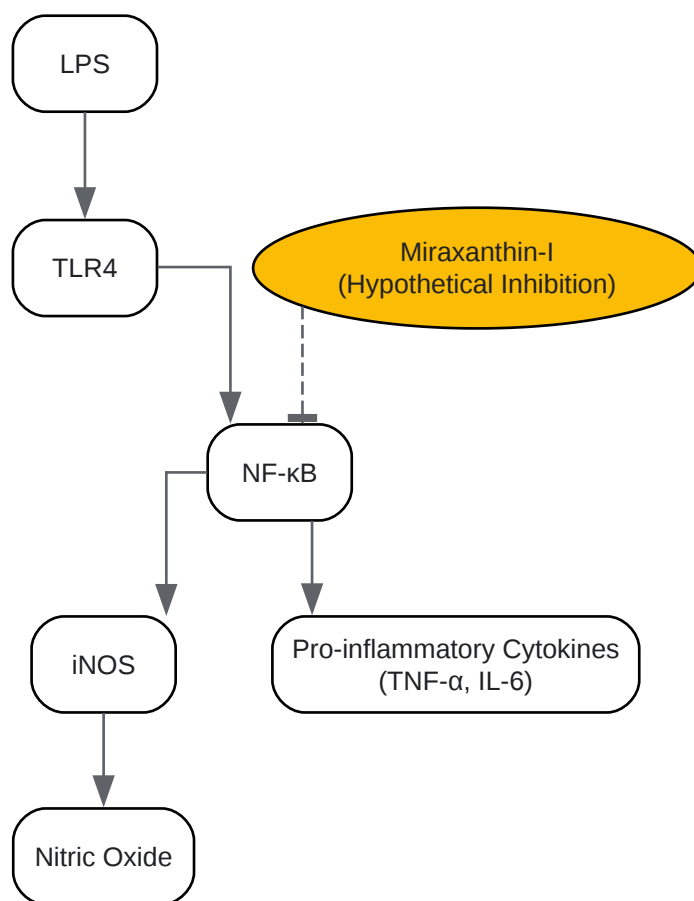
Discovery and Isolation History

The discovery of **Miraxanthin-I** is credited to a seminal 1965 study by M. Piattelli, L. Minale, and R.A. Nicolaus.[1] While investigating the pigments of *Mirabilis jalapa* flowers, they successfully isolated and characterized a group of yellow pigments which they named miraxanthins.[1] Among these, **Miraxanthin-I** was identified as the condensation product of betalamic acid with L-methionine sulfoxide.[2] This initial work laid the foundation for understanding the chemical diversity of betaxanthins.

The isolation procedure originally employed by Piattelli and his team involved the extraction of pigments from the plant material followed by a series of chromatographic separations. While the specific details of the 1965 protocol are not readily available in modern databases, a generalized workflow for the isolation and purification of **Miraxanthin-I** from *Mirabilis jalapa* flowers, based on established methods for betalain extraction, is presented below.^[3]

Experimental Workflow: Isolation and Purification of Miraxanthin-I





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References

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